

# An In-depth Technical Guide to 1,3-Dinitrolycerin-d5

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Compound Name: 1,3-Dinitrolycerin-d5

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This technical guide provides a comprehensive overview of the chemical properties, experimental protocols, and applications of **1,3-Dinitrolycerin-d5**. This deuterated isotopologue of 1,3-dinitrolycerin, a primary metabolite of the vasodilator nitrolycerin, is a critical tool in pharmacokinetic and metabolic research.

## Core Chemical Properties

**1,3-Dinitrolycerin-d5**, with the chemical formula  $C_3HD_5N_2O_7$ , is primarily utilized as an internal standard in analytical and pharmacokinetic research.<sup>[1]</sup> Its key role is to improve the accuracy of mass spectrometry and liquid chromatography for the precise quantification of nitrolycerin and its metabolites in biological samples. While extensive experimental data for the deuterated compound is not readily available in published literature, the properties of its non-deuterated counterpart, 1,3-dinitrolycerin, along with computed data for the d5 analogue, provide valuable insights.

Property	Value	Source
Molecular Formula	C <sub>3</sub> HD <sub>5</sub> N <sub>2</sub> O <sub>7</sub>	[2][3]
Molecular Weight	187.12 g/mol	[3]
IUPAC Name	(1,1,2,3,3-pentadeuterio-2-hydroxy-3-nitrooxypropyl) nitrate	
Synonyms	2-Hydroxypropane-1,3-diyl-1,1,2,3,3-d <sub>5</sub> dinitrate, 1,3-DNG-d <sub>5</sub>	[2]
CAS Number	2733972-23-9	[3]
Appearance	Colorless to pale yellow oily liquid (inferred from non-deuterated form)	[4]
Storage Temperature	2-8°C Refrigerator or -20°C Freezer	[3][5]
XLogP3 (Computed)	0.1	
Hydrogen Bond Donor Count (Computed)	1	
Hydrogen Bond Acceptor Count (Computed)	7	
Topological Polar Surface Area (Computed)	130 Å <sup>2</sup>	
Vapor Pressure of 1,3-Dinitroglycerin	0.00111 mmHg	[6]

Note: Experimental physical properties such as melting point, boiling point, and density for **1,3-Dinitroglycerin-d<sub>5</sub>** are not readily available in the public domain. The non-deuterated 1,3-dinitroglycerin is a major plasma metabolite of the pharmaceutical vasodilator nitroglycerin.[4]

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **1,3-Dinitrolycerin-d5** are not extensively published. However, based on established chemical principles and analytical methodologies for related compounds, representative protocols can be outlined.

## Synthesis of 1,3-Dinitrolycerin-d5 (Representative Protocol)

The synthesis of **1,3-Dinitrolycerin-d5** can be achieved through the nitration of its deuterated precursor, Glycerol-1,1,2,3,3-d5. This precursor is commercially available from suppliers of stable isotopes.<sup>[6][7][8][9]</sup> The nitration process is analogous to the synthesis of nitrolycerin.

Materials:

- Glycerol-1,1,2,3,3-d5
- Concentrated Nitric Acid
- Concentrated Sulfuric Acid
- Dichloromethane
- Sodium Bicarbonate solution (saturated)
- Magnesium Sulfate (anhydrous)
- Ice bath

Procedure:

- Prepare a nitrating mixture by slowly adding concentrated nitric acid to concentrated sulfuric acid in a flask cooled in an ice bath.
- Slowly add Glycerol-1,1,2,3,3-d5 to the cold nitrating mixture with constant stirring, ensuring the temperature is maintained below 15°C.
- After the addition is complete, allow the reaction to proceed for a short period with continued cooling and stirring.

- Carefully pour the reaction mixture over crushed ice.
- Extract the product into dichloromethane.
- Wash the organic layer sequentially with cold water and saturated sodium bicarbonate solution until the washings are neutral.
- Dry the organic layer over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure to yield **1,3-Dinitroglycerin-d5**.

Caution: The nitration of glycerol and its derivatives is a highly exothermic and potentially explosive reaction. It should only be performed by trained professionals with appropriate safety precautions in a controlled laboratory setting.

## Quantification of 1,3-Dinitroglycerin in Plasma using GC-MS with 1,3-Dinitroglycerin-d5 as an Internal Standard (Representative Protocol)

This protocol is adapted from established methods for the analysis of nitroglycerin and its metabolites.<sup>[10][11][12]</sup>

### 1. Sample Preparation:

- To a plasma sample, add a known amount of **1,3-Dinitroglycerin-d5** internal standard solution.
- Perform a liquid-liquid extraction with an appropriate organic solvent (e.g., a mixture of pentane and diethyl ether).
- Vortex and centrifuge the sample to separate the layers.
- Transfer the organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a small volume of a suitable solvent (e.g., ethyl acetate) for GC-MS analysis.

### 2. GC-MS Analysis:

- Gas Chromatograph (GC):

- Column: A suitable capillary column, such as a DB-5ms.
- Injector: Splitless mode.
- Oven Program: An appropriate temperature program to separate 1,3-dinitrolycerin from other plasma components.
- Mass Spectrometer (MS):
- Ionization: Electron Ionization (EI) or Negative Chemical Ionization (NCI). NCI can offer higher sensitivity for nitro compounds.[11]
- Acquisition Mode: Selected Ion Monitoring (SIM) to monitor characteristic ions for both 1,3-dinitrolycerin and **1,3-Dinitrolycerin-d5**. For the non-deuterated compound, characteristic fragment ions include those at  $m/z$  46 ( $[\text{NO}_2]^+$ ) and  $m/z$  76. The corresponding ions for the d5-labeled standard would be expected at a higher mass-to-charge ratio.

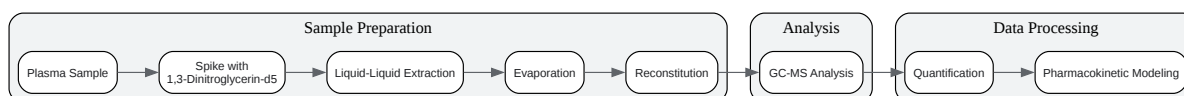
### 3. Quantification:

- A calibration curve is constructed by analyzing a series of standards containing known concentrations of 1,3-dinitrolycerin and a fixed concentration of the **1,3-Dinitrolycerin-d5** internal standard.
- The concentration of 1,3-dinitrolycerin in the plasma samples is determined by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

## Visualizations

### Experimental Workflow for Pharmacokinetic Analysis

The following diagram illustrates a typical workflow for a pharmacokinetic study where **1,3-Dinitrolycerin-d5** is used as an internal standard for the quantification of 1,3-dinitrolycerin in biological samples.

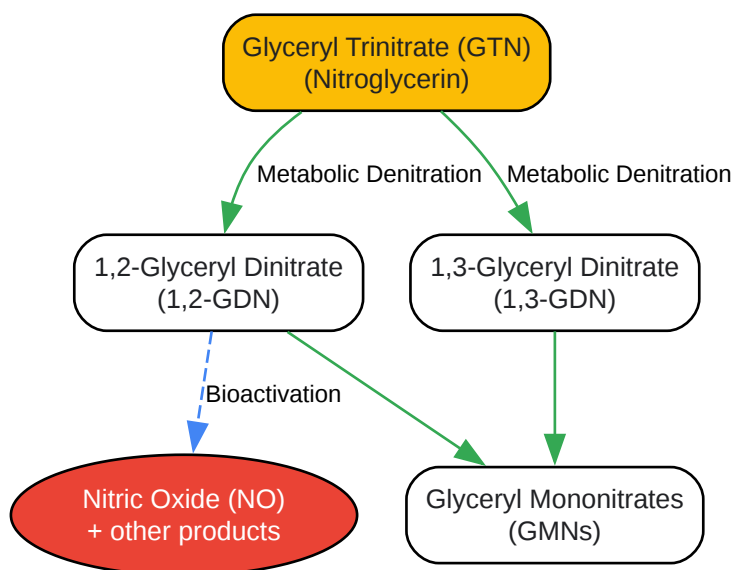


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Caption: Workflow for pharmacokinetic analysis using a deuterated internal standard.

## Metabolic Pathway of Nitroglycerin

**1,3-Dinitroglycerin-d5** is used to study the metabolism of nitroglycerin. The following diagram shows the main metabolic pathway leading to the formation of dinitroglycerin isomers.



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Caption: Simplified metabolic pathway of nitroglycerin.

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